

# Safeguarding Researchers: A Comprehensive Guide to Handling BMS-199264 Hydrochloride

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## Compound of Interest

Compound Name: BMS-199264 hydrochloride

Cat. No.: B606220

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For researchers and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent compounds like **BMS-199264 hydrochloride**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment and build unwavering trust in laboratory safety protocols.

**BMS-199264 hydrochloride** is a potent and selective inhibitor of mitochondrial F1F0 ATP hydrolase.<sup>[1]</sup> As with any biologically active research chemical, meticulous handling procedures are necessary to minimize exposure and ensure the integrity of experimental data. While a comprehensive Safety Data Sheet (SDS) for **BMS-199264 hydrochloride** is not publicly available, this document outlines best practices for its handling and disposal based on general principles for potent pharmaceutical compounds.

## Immediate Safety and Handling Precautions

All personnel must be thoroughly trained on the potential hazards and safe handling procedures before working with **BMS-199264 hydrochloride**. The following personal protective equipment (PPE) is mandatory to prevent dermal, ocular, and respiratory exposure.

PPE Category	Required Equipment
Hand Protection	Nitrile or neoprene gloves. Double gloving is recommended when handling the solid compound or concentrated solutions.
Eye Protection	ANSI-rated safety glasses with side shields or chemical splash goggles.
Body Protection	A fully buttoned lab coat. A disposable gown is recommended when handling larger quantities.
Respiratory	A NIOSH-approved respirator with a particulate filter (e.g., N95) is required when handling the solid powder.

Engineering Controls: All manipulations of solid **BMS-199264 hydrochloride**, including weighing and initial solubilization, must be performed in a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.

## Experimental Protocol: Weighing and Solubilizing BMS-199264 Hydrochloride

This protocol details the steps for safely preparing a stock solution of **BMS-199264 hydrochloride**.

Materials:

- **BMS-199264 hydrochloride** (solid powder)
- Appropriate solvent (e.g., DMSO)
- Calibrated analytical balance
- Weighing paper or boat
- Spatula

- Vortex mixer
- Sterile microcentrifuge tubes or vials
- Personal Protective Equipment (as specified in the table above)

#### Procedure:

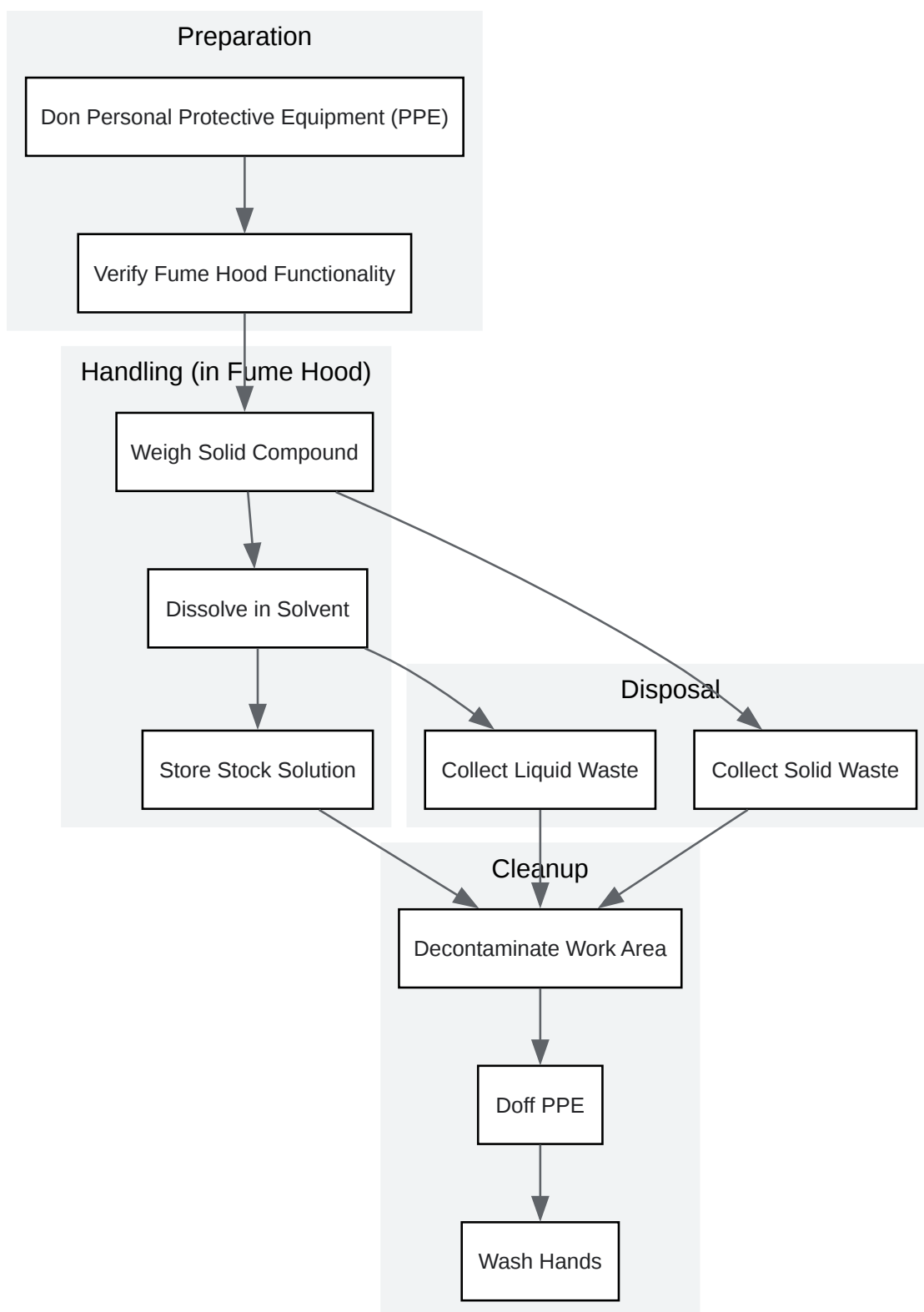
- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is functioning correctly.
- Tare the Balance: Place a clean weigh boat on the analytical balance and tare the weight.
- Weighing: Carefully transfer the desired amount of **BMS-199264 hydrochloride** powder to the weigh boat using a clean spatula. Avoid creating dust.
- Transfer: Gently transfer the weighed powder into a sterile microcentrifuge tube.
- Solubilization: In the fume hood, add the appropriate volume of solvent to the tube. Close the cap tightly.
- Mixing: Vortex the solution until the compound is fully dissolved. Gentle warming may be required for some solvents, but this should be done with caution and appropriate safety measures.
- Labeling: Clearly label the stock solution with the compound name, concentration, solvent, date, and your initials.
- Storage: Store the stock solution at the recommended temperature, typically -20°C or -80°C for long-term stability.<sup>[1][2]</sup>
- Decontamination: Wipe down the balance, spatula, and work area within the fume hood with an appropriate cleaning agent (e.g., 70% ethanol). Dispose of all contaminated disposable materials as hazardous waste.
- Doffing PPE: Remove PPE in the correct order to prevent cross-contamination. Wash hands thoroughly with soap and water.

## Disposal Plan

All waste contaminated with **BMS-199264 hydrochloride** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

- Solid Waste: Contaminated gloves, weigh boats, paper towels, and other disposable materials should be collected in a designated, labeled hazardous waste bag within the fume hood.
- Liquid Waste: Unused or waste solutions containing **BMS-199264 hydrochloride** should be collected in a clearly labeled, sealed hazardous waste container.
- Sharps: Contaminated needles or other sharps must be disposed of in a designated sharps container.

## Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **BMS-199264 hydrochloride**.

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## References

- 1. BMS-199264 hydrochloride | ATP hydrolase inhibitor | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. abmole.com [[abmole.com](https://abmole.com)]
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